

p-Decyloxyphenol molecular weight and formula

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Compound of Interest

Compound Name: *p-Decyloxyphenol*

Cat. No.: B1306926

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In-depth Technical Guide on p-Decyloxyphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental physicochemical properties of **p-Decyloxyphenol**, a compound of interest in various research and development applications.

Physicochemical Data

The core molecular attributes of **p-Decyloxyphenol** are summarized in the table below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C16H26O2	PubChem[1]
Molecular Weight	250.38 g/mol	PubChem[1], ChemicalBook[2]
CAS Number	35108-00-0	ChemicalBook[2][3]

Logical Relationship of Molecular Properties

The chemical formula of a compound directly determines its molecular weight. The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula.

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References

- 1. p-Decyloxyphenol | C₁₆H₂₆O₂ | CID 3631390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 35108-00-0 CAS MSDS (p-Decyloxyphenol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. p-Decyloxyphenol CAS#: 35108-00-0 [m.chemicalbook.com]
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